

ETP-45835 Experimental Protocol for Cell Culture: Application Notes and Detailed Methodologies

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Compound of Interest

Compound Name: ETP-45835

Cat. No.: B1150247

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Abstract

ETP-45835 is a potent and selective inhibitor of Mitogen-activated protein kinase-interacting kinases 1 and 2 (MNK1 and MNK2). These kinases are implicated in cancer progression through their phosphorylation of the eukaryotic translation initiation factor 4E (eIF4E), a key regulator of protein synthesis of oncogenes. Inhibition of MNK1/2 by **ETP-45835** presents a promising therapeutic strategy for cancers dependent on the eIF4E pathway, such as certain types of leukemia. This document provides detailed application notes and experimental protocols for the use of **ETP-45835** in cell culture, with a specific focus on the acute myeloid leukemia (AML) cell line MV4-11.

Introduction

The MNK1/2-eIF4E signaling axis is a critical pathway in the regulation of cell proliferation, survival, and stress responses. Dysregulation of this pathway is a common feature in various cancers, making it an attractive target for therapeutic intervention. **ETP-45835** has been identified as a selective inhibitor of both MNK1 and MNK2. Its mechanism of action involves the suppression of eIF4E phosphorylation at Ser209, thereby inhibiting the translation of key oncogenic proteins. These application notes provide a summary of the key performance data of **ETP-45835** and detailed protocols for its use in cell-based assays.

Data Presentation

The following tables summarize the quantitative data for **ETP-45835**, providing key metrics for its activity against its primary targets and its effects on a cancer cell line.

Target	IC50 (nM)
MNK1	575
MNK2	646

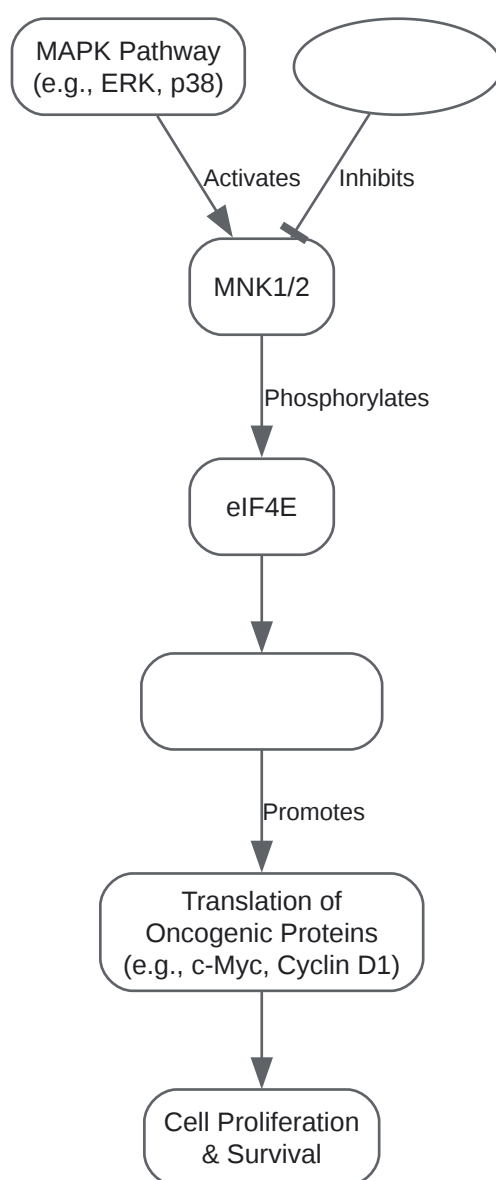
Table 1: In vitro kinase inhibitory activity of **ETP-45835**. The half-maximal inhibitory concentration (IC50) values demonstrate the potency of **ETP-45835** against its target kinases.

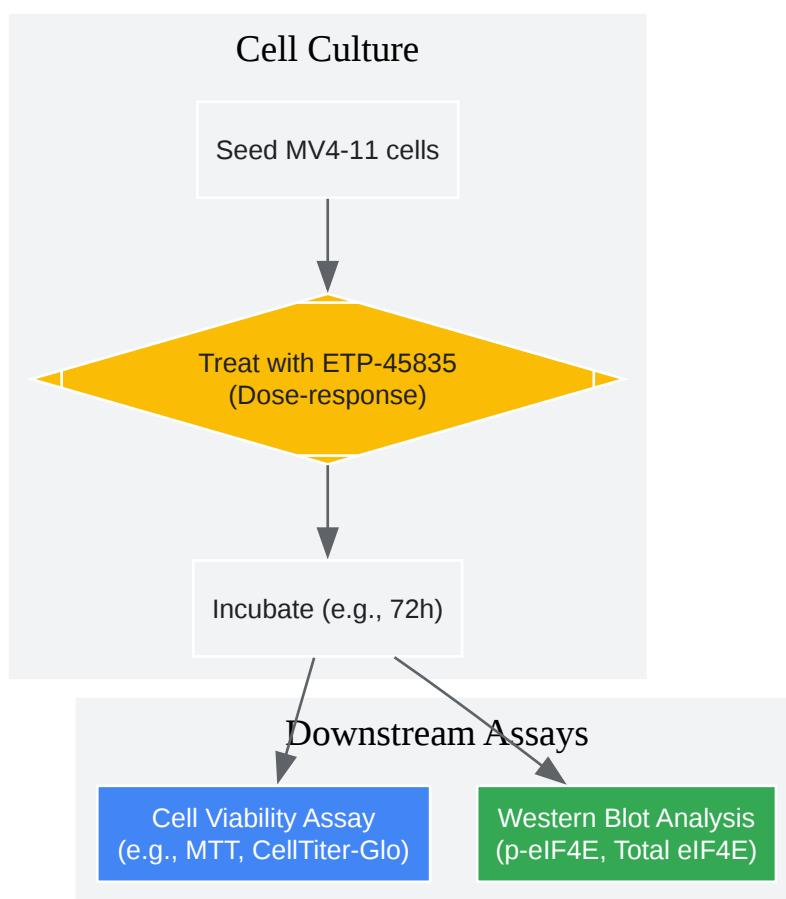
Cell Line	Assay	IC50 (μM)
MV4-11 (AML)	Cell Proliferation	17
MV4-11 (AML)	eIF4E Phosphorylation (Ser209)	4.7

Table 2: Cellular activity of **ETP-45835** in the MV4-11 acute myeloid leukemia cell line. The IC50 values indicate the concentration of **ETP-45835** required to inhibit cell proliferation and the phosphorylation of its downstream target, eIF4E, by 50%.

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the targeted signaling pathway and a general workflow for evaluating the effects of **ETP-45835** in cell culture.





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